

Diethyl Phenylphosphonate: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Diethyl phenylphosphonate

Cat. No.: B156314

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This technical guide provides an in-depth analysis of **diethyl phenylphosphonate**, a significant organophosphorus compound with applications in organic synthesis and drug development. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, synthesis protocols, and potential applications.

Core Molecular Data

Diethyl phenylphosphonate is a colorless liquid soluble in many organic solvents.^[1] Its fundamental chemical and physical properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₅ O ₃ P	^{[1][2][3]}
Molecular Weight	214.20 g/mol	^[3]
CAS Number	1754-49-0	^{[1][2]}

Synthesis of Diethyl Phenylphosphonate

The synthesis of **diethyl phenylphosphonate** can be achieved through various methods. A prevalent and straightforward laboratory-scale synthesis involves the reaction of triethyl

phosphite with benzoyl chloride.[2]

Experimental Protocol: Synthesis from Triethyl Phosphite and Benzoyl Chloride

Materials:

- Triethyl phosphite
- Benzoyl chloride
- Dichloromethane (CH_2Cl_2)
- Silica gel (300–400 mesh)
- 25 mL round-bottom flask
- Magnetic stirrer and stir bar
- Apparatus for column chromatography

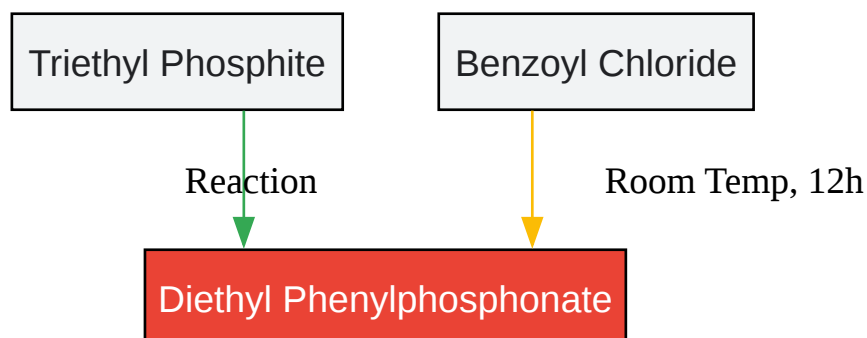
Procedure:

- A dry 25 mL round-bottom flask is charged with triethyl phosphite (11.0 mmol, 1.27 mL) and benzoyl chloride (10.0 mmol, 1.72 mL).[2]
- The reaction mixture is stirred at room temperature for 12 hours.[2]
- Upon completion, the crude product is purified by column chromatography over silica gel (300–400 mesh).[2]
- Dichloromethane (CH_2Cl_2) is used as the eluent to isolate the analytically pure **diethyl phenylphosphonate**. [2]

This reaction provides a reliable method for the preparation of **diethyl phenylphosphonate** for research purposes.

Logical Workflow: Synthesis Pathway

The following diagram illustrates the synthesis of **diethyl phenylphosphonate** from triethyl phosphite and benzoyl chloride.



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